

3-Bromo-2,4-dimethylaniline molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-2,4-dimethylaniline

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An In-depth Technical Guide to 3-Bromo-2,4-dimethylaniline

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Bromo-2,4-dimethylaniline**, a substituted aniline with applications in organic synthesis and medicinal chemistry. This document is intended for researchers, scientists, and professionals in drug development.

Core Properties

3-Bromo-2,4-dimethylaniline is an organic compound with the molecular formula $C_8H_{10}BrN$. [1] It is classified as a substituted aniline and appears as a colorless to pale yellow crystalline solid under standard conditions.[1] The presence of a bromine atom and two methyl groups on the aniline ring imparts specific chemical reactivity and physical characteristics to the molecule.

Quantitative Data Summary

The key quantitative properties of **3-Bromo-2,4-dimethylaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ BrN	[1][2]
Molecular Weight	200.08 g/mol	[1][2]
CAS Number	66314-77-0	[1][2]
Melting Point	47-47.5 °C	[1][3]
Boiling Point (Predicted)	271.9 ± 35.0 °C	[1]
Density (Predicted)	1.424 ± 0.06 g/cm ³	[1]
IUPAC Name	3-bromo-2,4-dimethylaniline	[1][2]

Chemical Reactivity and Applications

3-Bromo-2,4-dimethylaniline serves as a versatile starting material in organic synthesis. Its chemical behavior is primarily dictated by the amino group and the bromine substituent on the aromatic ring.

Experimental Protocols Overview

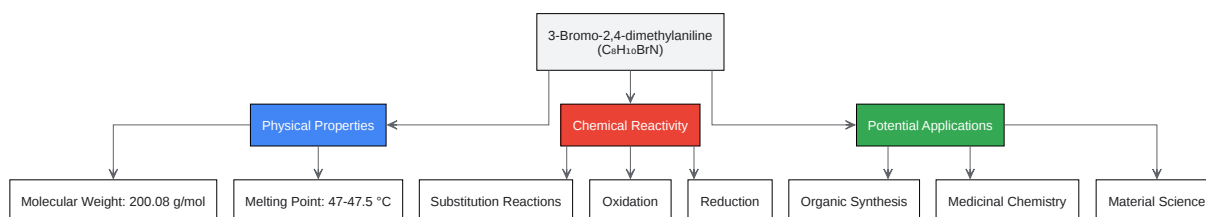
Detailed experimental protocols for specific reactions involving **3-Bromo-2,4-dimethylaniline** are highly dependent on the desired product and reaction scale. However, general methodologies for key reaction types are outlined below.

- **Substitution Reactions:** The bromine atom can be replaced by various nucleophiles. A typical procedure would involve dissolving **3-Bromo-2,4-dimethylaniline** in a suitable solvent, adding the nucleophile and a catalyst (if necessary), and heating the mixture under reflux for a specific period. The product is then isolated through extraction and purified by chromatography or recrystallization.
- **Oxidation:** The aniline moiety can be oxidized to form quinones or nitroso compounds. Common oxidizing agents like potassium permanganate can be used in either acidic or basic conditions. The reaction progress is typically monitored by thin-layer chromatography (TLC).

- Reduction: The aromatic ring can be reduced to form the corresponding cyclohexylamine derivative using strong reducing agents such as lithium aluminum hydride or through catalytic hydrogenation with a palladium catalyst. These reactions are typically carried out in an inert atmosphere.

Visualizing Chemical Relationships

The following diagram illustrates the key chemical properties and potential applications of **3-Bromo-2,4-dimethylaniline**, providing a logical overview of its role in chemical synthesis.



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Key properties and applications of **3-Bromo-2,4-dimethylaniline**.

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References

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